

In-depth Technical Guide: Safety and Handling of 3-Chloro-2-methoxypyridine

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Compound of Interest

Compound Name: 3-Chloro-2-methoxypyridine

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This guide provides comprehensive safety and handling information for **3-Chloro-2-methoxypyridine** (CAS No: 13472-84-9), a key intermediate in the pharmaceutical and agrochemical industries.[1][2] Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Chemical Identification and Physical Properties

3-Chloro-2-methoxypyridine is a substituted pyridine derivative.[3][4] Its properties are summarized in the table below.

Property	Value
CAS Number	13472-84-9
Molecular Formula	C ₆ H ₆ ClNO
Molecular Weight	143.57 g/mol
Appearance	Light yellow to yellow to orange clear liquid
Boiling Point	53 °C at 3 mmHg
Density	1.25 g/cm ³
Flash Point	57 °C

(Source: Chem-Impex, TCI America)

Hazard Identification and Classification


3-Chloro-2-methoxypyridine is classified as a hazardous substance. The following table summarizes its GHS classification.


Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

(Source: TCI Europe N.V. Safety Data Sheet)

Signal Word: Warning

Hazard Pictograms:

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First-Aid Measures

Prompt and appropriate first-aid is essential in case of exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical advice.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
Ingestion	Rinse mouth. Get medical advice if you feel unwell.

(Source: TCI Europe N.V. Safety Data Sheet)

Firefighting Measures

Aspect	Guideline
Suitable Extinguishing Media	Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.
Specific Hazards	Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.
Protective Equipment	Wear self-contained breathing apparatus and full protective clothing.

(Source: TCI Europe N.V. Safety Data Sheet)

Handling and Storage

Proper handling and storage are critical to prevent accidents.

Aspect	Guideline
Handling	Keep away from heat, sparks, open flames, and other ignition sources. No smoking. Use only in a well-ventilated area or outdoors.[5] Avoid breathing vapors or mist.[5] Wash hands thoroughly after handling.[5] Wear protective gloves, eye protection, and face protection.[5]
Storage	Store in a well-ventilated place. Keep container tightly closed. Keep cool. Store locked up.

(Source: TCI Europe N.V. Safety Data Sheet, Fisher Scientific Safety Data Sheet)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **3-Chloro-2-methoxypyridine**:

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.

(Source: TCI Europe N.V. Safety Data Sheet)

Toxicological and Ecotoxicological Information

Detailed quantitative toxicological and ecotoxicological data for **3-Chloro-2-methoxypyridine** are not readily available. However, based on the GHS classification, it is known to cause skin, eye, and respiratory irritation. Due to the lack of specific data, it should be handled with care,

assuming it may have other toxic effects. For related pyridine compounds, aquatic toxicity has been observed. Therefore, release into the environment should be avoided.

Experimental Protocols

A generalized experimental protocol for handling liquid reagents like **3-Chloro-2-methoxypyridine** is provided below. This should be adapted to specific experimental needs and institutional safety guidelines.

Objective: To safely dispense and use **3-Chloro-2-methoxypyridine** in a laboratory setting.

Materials:

- **3-Chloro-2-methoxypyridine**
- Appropriate glassware (beakers, graduated cylinders, pipettes)
- Personal Protective Equipment (lab coat, gloves, safety goggles)
- Chemical fume hood
- Waste container

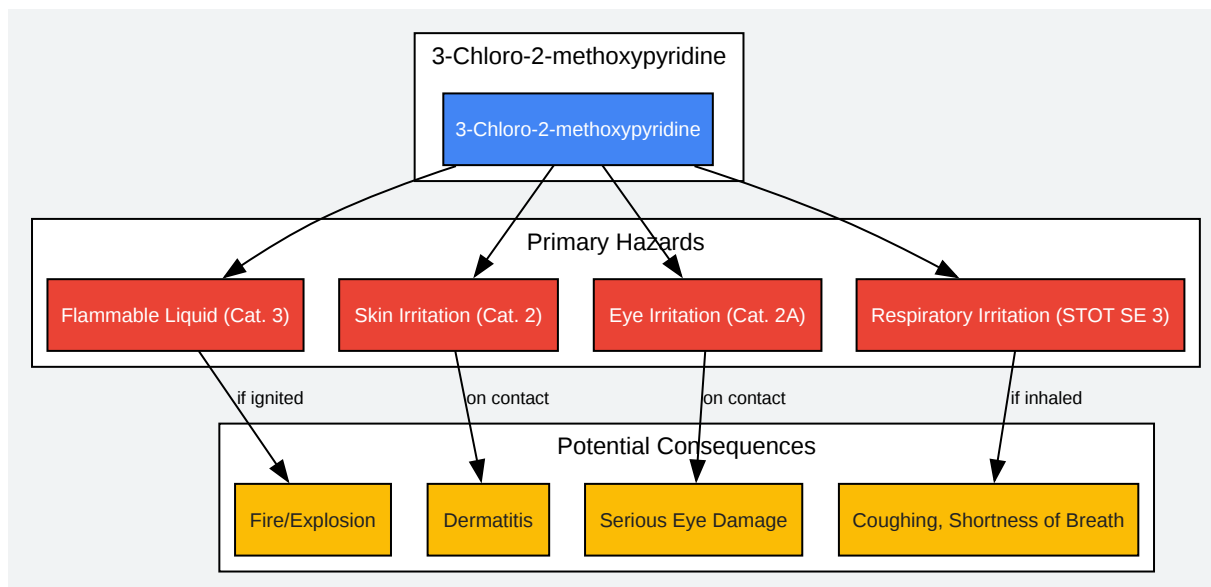
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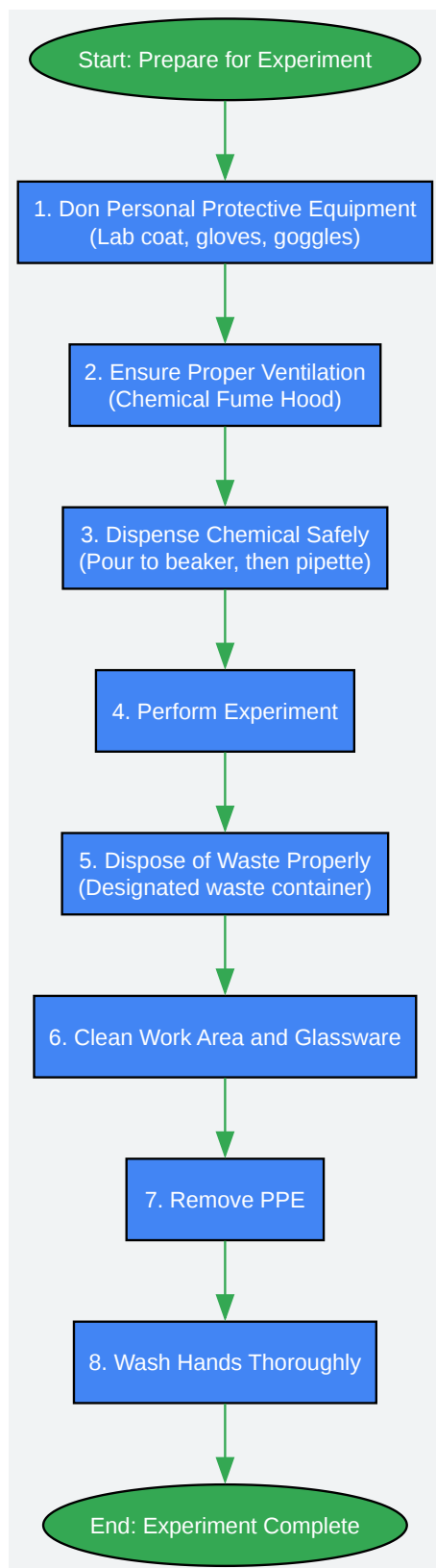
- Preparation: Before starting, ensure the chemical fume hood is operational. Don all required PPE.
- Dispensing:
 - Place the stock bottle of **3-Chloro-2-methoxypyridine** in the fume hood.
 - To avoid contamination, do not insert a pipette directly into the stock bottle.^[6]
 - Carefully pour an approximate amount of the liquid into a clean, labeled beaker.^[6]
 - From the beaker, use a clean pipette to measure the desired volume.
- Reaction:

- Add the measured **3-Chloro-2-methoxypyridine** to the reaction vessel within the fume hood.
- Cleanup:
 - Dispose of any unused portion from the beaker into a designated waste container. Do not return it to the stock bottle.^[7]
 - Clean all glassware thoroughly.
 - Wipe down the work area in the fume hood.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly.

Visualizations

The following diagrams illustrate key safety-related workflows and concepts.





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